

Application Notes: Spectrophotometric Determination of Metal Ions with 4'-Aminoazobenzene-4-sulphonic acid

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Compound of Interest

Compound Name: 4'-Aminoazobenzene-4-sulphonic acid

Cat. No.: B090724

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Disclaimer: The following application notes and protocols are provided as a model to illustrate the spectrophotometric determination of metal ions using an azo dye. Due to the lack of specific published data for the use of **4'-Aminoazobenzene-4-sulphonic acid** as a chromogenic reagent for metal ion analysis, this protocol is based on established methods for structurally similar azo dyes. The experimental parameters provided are representative and would require optimization for the specific analyte and matrix.

Introduction

4'-Aminoazobenzene-4-sulphonic acid is an azo dye with the potential for use as a chromogenic reagent in the spectrophotometric determination of transition metal ions. Azo dyes are known to form stable, colored complexes with metal ions. The intensity of the resulting color is proportional to the concentration of the metal ion, allowing for quantitative analysis based on the Beer-Lambert law. This application note outlines a model method for the determination of Cobalt(II) in aqueous samples. The reaction between Co(II) and **4'-Aminoazobenzene-4-sulphonic acid** is anticipated to form a colored complex, the absorbance of which can be measured using a UV-Vis spectrophotometer.

Principle

In a buffered aqueous solution, Cobalt(II) ions react with **4'-Aminoazobenzene-4-sulphonic acid** to form a stable, colored metal-ligand complex. The optimal pH for this complex formation is a critical parameter that must be determined experimentally. The wavelength of maximum absorbance (λ_{max}) of the Cobalt(II)-[**4'-Aminoazobenzene-4-sulphonic acid**] complex is identified by scanning the absorption spectrum. A calibration curve is then established by plotting the absorbance at λ_{max} against a series of known Cobalt(II) concentrations. The concentration of Cobalt(II) in an unknown sample can be determined by measuring its absorbance and interpolating the value from this calibration curve.

Representative Quantitative Data

The following table summarizes representative quantitative data for the spectrophotometric determination of Cobalt(II) using a model azo dye reagent. These values should be experimentally verified and optimized for **4'-Aminoazobenzene-4-sulphonic acid**.

Parameter	Representative Value
Wavelength of Maximum Absorbance (λ_{max})	~400–550 nm
Optimal pH	7.0–9.0
Molar Absorptivity (ϵ)	$> 1 \times 10^4 \text{ L mol}^{-1} \text{ cm}^{-1}$
Linearity Range	0.1–5.0 mg/L
Limit of Detection (LOD)	$< 0.1 \text{ mg/L}$
Limit of Quantification (LOQ)	$< 0.3 \text{ mg/L}$
Stoichiometry (Metal:Ligand)	1:2 or 1:3

Experimental Protocols

Reagents and Solutions

- 4'-Aminoazobenzene-4-sulphonic acid (AASA) Solution** ($1 \times 10^{-3} \text{ M}$): Dissolve an accurately weighed amount of AASA in deionized water to prepare a stock solution. This solution should be stored in a dark bottle and kept refrigerated.

- Cobalt(II) Standard Stock Solution (1000 mg/L): Dissolve the required amount of $\text{CoCl}_2 \cdot 6\text{H}_2\text{O}$ in deionized water. To prevent hydrolysis, add a few drops of concentrated HCl, and then dilute to the mark in a volumetric flask.
- Cobalt(II) Working Standard Solutions: Prepare a series of working standard solutions by appropriate dilution of the stock solution with deionized water.
- Buffer Solution (e.g., Phosphate or Borate buffer): Prepare a buffer solution to maintain the optimal pH for complex formation. The pH should be adjusted using a pH meter.

Instrumentation

- UV-Vis Spectrophotometer
- pH meter
- Analytical balance
- Volumetric flasks and pipettes

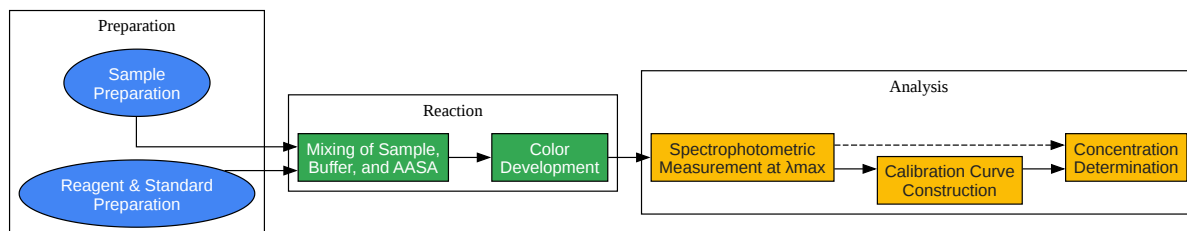
Experimental Procedure

- Pipette a known volume of a Cobalt(II) standard solution into a volumetric flask.
- Add a specific volume of the buffer solution to maintain the desired pH.
- Add an excess of the **4'-Aminoazobenzene-4-sulphonic acid** solution.
- Dilute to the mark with deionized water and mix thoroughly.
- Allow sufficient time for the color to develop.
- Prepare a reagent blank containing all components except for the Cobalt(II) standard solution.
- Scan the absorption spectrum of the Co(II)-AASA complex from 350 nm to 700 nm, using the reagent blank as the reference.
- The wavelength at which the maximum absorbance is recorded is the λ_{max} .

- Into a series of volumetric flasks, pipette increasing volumes of the Cobalt(II) working standard solutions to cover the expected linear range.
- To each flask, add the predetermined optimal volume of the buffer solution and the **4'-Aminoazobenzene-4-sulphonic acid** solution.
- Dilute each flask to the mark with deionized water and mix well.
- Allow the color to develop for the optimized time.
- Measure the absorbance of each solution at the predetermined λ_{max} against the reagent blank.
- Plot a graph of absorbance versus the concentration of Cobalt(II) to construct the calibration curve.
- Transfer a known volume of the sample solution to a volumetric flask.
- Add the buffer solution and the **4'-Aminoazobenzene-4-sulphonic acid** solution in the same manner as for the calibration standards.
- Dilute to the mark with deionized water and mix thoroughly.
- After the designated color development time, measure the absorbance of the sample at λ_{max} against the reagent blank.
- Determine the concentration of Cobalt(II) in the sample by referring to the calibration curve.

Visualizations

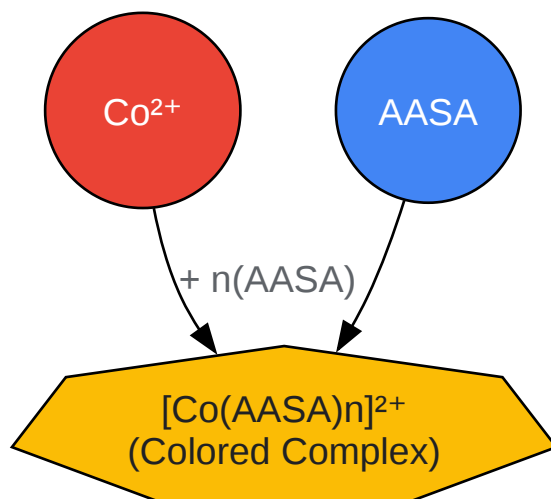
Experimental Workflow Diagram



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Caption: Experimental workflow for the spectrophotometric determination of metal ions.

Metal-Ligand Complex Formation



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Caption: Schematic of Cobalt(II) complex formation with **4'-Aminoazobenzene-4-sulphonic acid (AASA)**.

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